

Delcasertib and PKC Inhibitors in Clinical Trials

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Delcasertib

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Delcasertib is an inhibitor of Protein Kinase C (PKC), specifically the delta isoform (δ -PKC) [1]. PKC is a family of enzymes that play a key role in intracellular signal transduction, regulating cell proliferation, differentiation, and survival [1].

The table below summarizes the available information on **Delcasertib** and other related PKC inhibitors that have been tested in clinical trials.

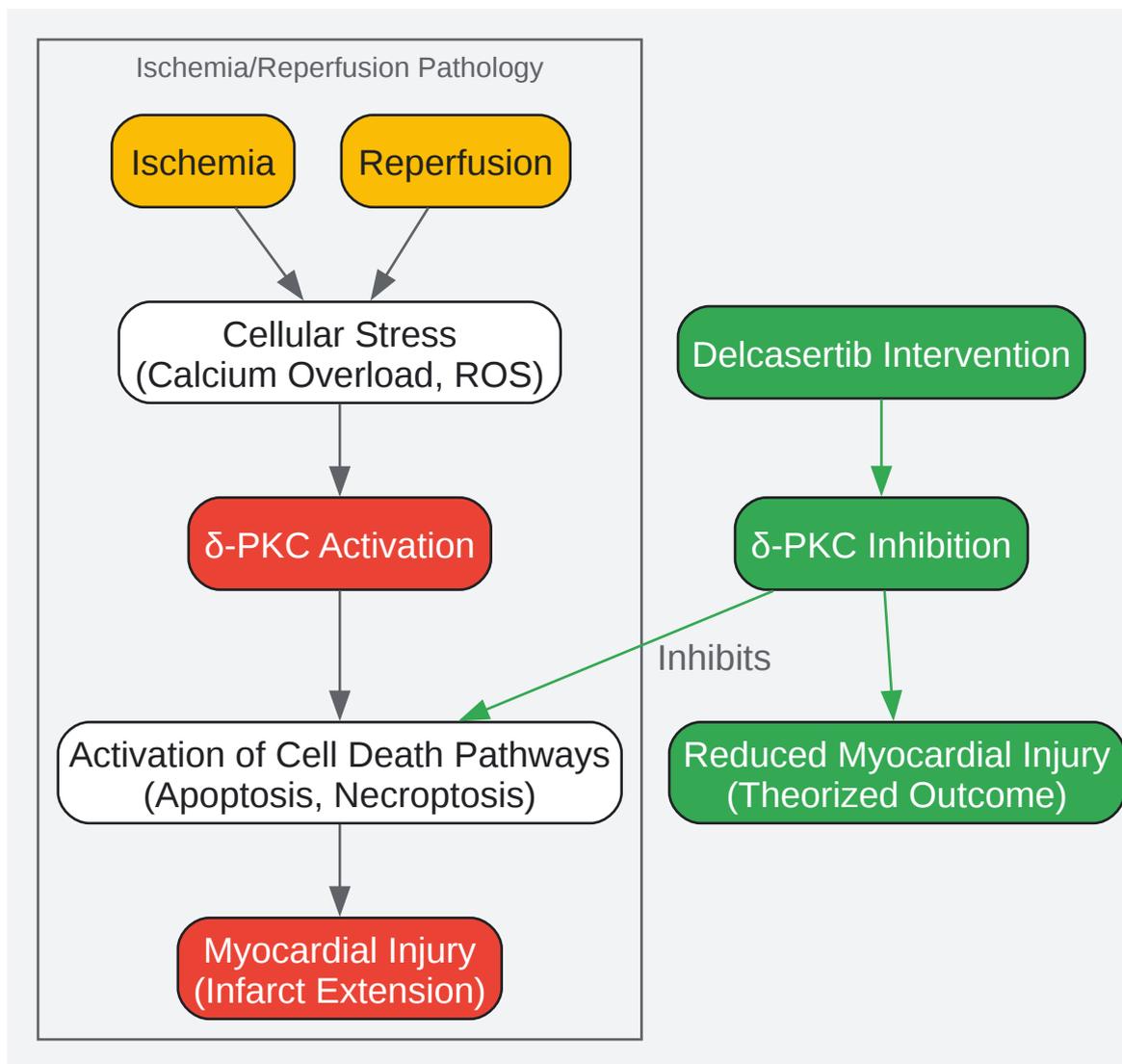
Inhibitor Name	PKC Isoform Target	Therapeutic Context	Reported Outcome in Clinical Trials
Delcasertib	δ -PKC (delta)	Myocardial Ischemia/Reperfusion Injury (MIRI)	Tested, but no significant clinical benefits reported for PKC inhibitors in this context [1] [2].
Sotrastaurin	Pan-PKC (conventional & novel)	Various (e.g., autoimmune diseases)	Not specified in detail, but part of clinical trials for PKC-associated diseases [1].
Enzastaurin	PKC β	Cancer	Clinical trials showed no significant clinical benefits [1].
Midostaurin	Multiple kinases	Cancer (e.g., acute myeloid leukemia)	Broadly used in clinical trials [1].

Inhibitor Name	PKC Isoform Target	Therapeutic Context	Reported Outcome in Clinical Trials
UCN-01	Conventional PKC (higher affinity)	Cancer	Extensively tested in clinical trials [1].

The search results indicate that, despite preclinical promise, clinical trials of PKC inhibitors like **Delcasertib** for conditions such as myocardial ischemia/reperfusion injury have largely shown no significant clinical benefits [1] [2]. One editorial notes that **Delcasertib** is among the many pharmacologic strategies that have not yet achieved a sufficient level of evidence to be recommended in clinical guidelines [2].

Visualizing the Role of δ -PKC Inhibition in Ischemia/Reperfusion Injury

The following diagram illustrates the proposed mechanism by which a δ -PKC inhibitor like **Delcasertib** would act in the context of myocardial ischemia/reperfusion injury, based on general pathophysiological pathways.



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Diagram Title: Proposed δ -PKC Inhibition in Reperfusion Injury

This pathway shows how **Delcasertib** is theorized to interrupt a key signaling step that leads to cell death following restored blood flow to heart tissue.

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References

1. Activators and Inhibitors of Protein Kinase C (PKC) [pmc.ncbi.nlm.nih.gov]
2. Ischemia Reperfusion Injury: Harder to Treat Than Cyanide ... [pmc.ncbi.nlm.nih.gov]

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